Orthogonal Methods for the Characterization of N-Hydroxycyclopentanecarboxamide: A Comparative Guide

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Compound of Interest

Compound Name:	*N-hydroxycyclopentanecarboxamide*
CAS No.:	*64214-51-3*
Cat. No.:	*B2417809*

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For Researchers, Scientists, and Drug Development Professionals

The robust characterization of novel chemical entities is a cornerstone of drug discovery and development. **N-hydroxycyclopentanecarboxamide**, a hydroxamic acid derivative, requires a multi-faceted analytical approach to ensure its identity, purity, and stability. This guide provides a comparative overview of orthogonal analytical techniques for the comprehensive characterization of **N-hydroxycyclopentanecarboxamide**, presenting realistic, representative data and detailed experimental protocols. The use of orthogonal methods, which measure the same analyte using different physicochemical principles, provides a high degree of confidence in the analytical results.

Chromatographic Methods: Purity and Identification

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are powerful techniques for separating and identifying components in a

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mixture, making them ideal for assessing the purity of **N-hydroxycyclopentanecarboxamide** and identifying any related impurities.

Data Presentation

Parameter	HPLC (UV Detection)	LC-MS (ESI+)
Retention Time (min)	3.52	3.51
Purity (%)	99.5	99.6
Limit of Detection (LOD)	~1 µg/mL	~10 ng/mL
Limit of Quantitation (LOQ)	~5 µg/mL	~50 ng/mL
Observed m/z	N/A	$[M+H]^+$: 130.0863, $[M+Na]^+$: 152.0682

Experimental Protocols

High-Performance Liquid Chromatography (HPLC)

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of Solvent A (0.1% formic acid in water) and Solvent B (0.1% formic acid in acetonitrile).
- Gradient Program: Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: UV at 210 nm.
- Sample Preparation: Dissolve 1 mg of **N-hydroxycyclopentanecarboxamide** in 1 mL of a 50:50 mixture of water and acetonitrile.

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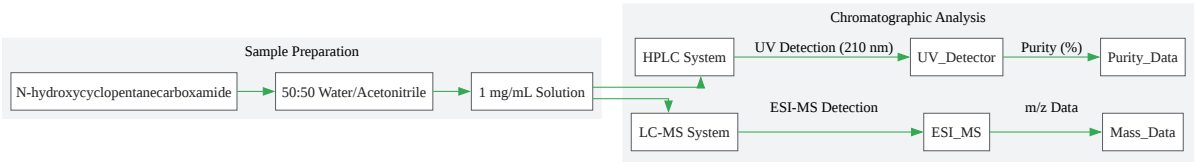
Liquid Chromatography-Mass Spectrometry (LC-MS)

- Instrumentation: An HPLC system coupled to a mass spectrometer with an electrospray ionization (ESI) source.
- LC Conditions: Same as the HPLC protocol.
- MS Parameters:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Capillary Voltage: 3.5 kV.
  - Cone Voltage: 30 V.
  - Source Temperature: 120 °C.
  - Desolvation Temperature: 350 °C.
  - Gas Flow: Nitrogen at 600 L/hr.
  - Scan Range: m/z 50-500.

Experimental Workflow



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Caption: Workflow for chromatographic analysis.

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Spectroscopic Methods: Structural Elucidation

Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy provide detailed information about the molecular structure of **N-hydroxycyclopentanecarboxamide**, confirming the presence of key functional groups and the connectivity of atoms.

Data Presentation

Technique	Parameter	Observed Value
^{1}H NMR	Chemical Shift (δ, ppm)	8.5 (s, 1H, -OH), 7.8 (s, 1H, -NH), 2.5 (m, 1H, -CH-), 1.8-1.6 (m, 8H, -CH_2-)
^{13}C NMR	Chemical Shift (δ, ppm)	172.5 (C=O), 40.1 (-CH-), 25.8 (-CH_2-)
FTIR	Wavenumber (cm^{-1})	3300-3100 (O-H, N-H stretch), 2950, 2870 (C-H stretch), 1640 (C=O stretch, Amide I), 1550 (N-H bend, Amide II)

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 400 MHz NMR spectrometer.
- Sample Preparation: Dissolve approximately 10 mg of **N-hydroxycyclopentanecarboxamide** in 0.75 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- ^{1}H NMR Parameters:
  - Pulse Program: Standard single-pulse experiment.
  - Number of Scans: 16.
  - Relaxation Delay: 1 s.

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- ^{13}C NMR Parameters:
  - Pulse Program: Proton-decoupled experiment.
  - Number of Scans: 1024.
  - Relaxation Delay: 2 s.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Instrumentation: An FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation: Place a small amount of the solid **N-hydroxycyclopentanecarboxamide** powder directly onto the ATR crystal.
- Parameters:
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 32.

Logical Relationship of Spectroscopic Data

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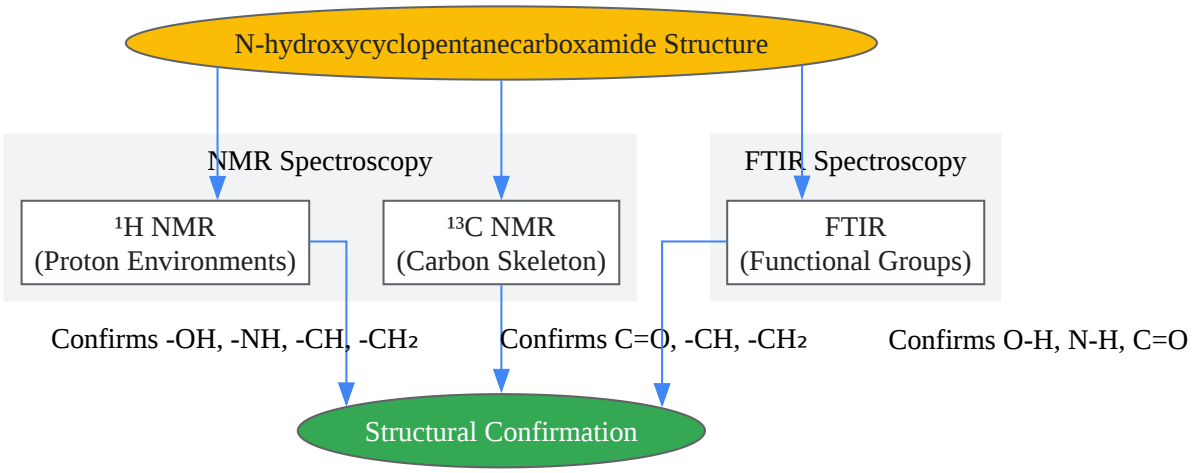

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Caption: Relationship between spectroscopic data and structure.

Thermal Analysis: Physicochemical Properties

Differential Scanning Calorimetry (DSC) is a thermal analysis technique used to determine the melting point and enthalpy of fusion of a compound, providing insights into its crystallinity and thermal stability.

Data Presentation

Parameter	Observed Value
Melting Point (Onset)	125.5 °C
Enthalpy of Fusion (ΔHfus)	150.2 J/g

Experimental Protocol

Differential Scanning Calorimetry (DSC)

- Instrumentation: A differential scanning calorimeter.

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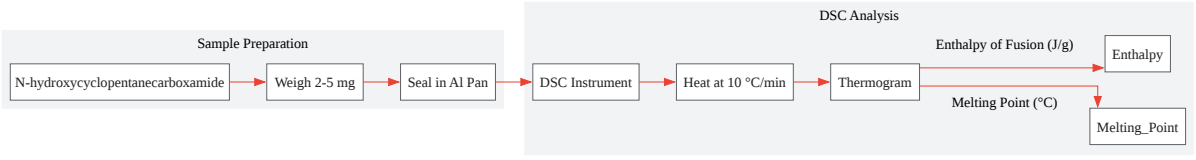
- Sample Preparation: Accurately weigh 2-5 mg of **N-hydroxycyclopentanecarboxamide** into an aluminum DSC pan and hermetically seal it.
- Parameters:
  - Temperature Program: Heat from 25 °C to 200 °C at a rate of 10 °C/min.
  - Atmosphere: Nitrogen purge at a flow rate of 50 mL/min.

Experimental Workflow



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Caption: Workflow for DSC analysis.

Conclusion

The application of these orthogonal analytical methods provides a comprehensive characterization of **N-hydroxycyclopentanecarboxamide**. Chromatographic techniques establish purity and provide initial identification, spectroscopic methods confirm the detailed molecular structure, and thermal analysis defines key physicochemical properties. Together, this data package offers a high degree of confidence in the quality and identity of the compound, which is essential for its progression in the drug development pipeline.

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